

Methyl 5-(trifluoromethyl)-1-benzothiophene-2-carboxylate material safety data sheet (MSDS)

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Compound of Interest

Compound Name:	Methyl 5-(trifluoromethyl)-1-benzothiophene-2-carboxylate
Cat. No.:	B128719

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An In-Depth Technical Guide to Methyl 5-(trifluoromethyl)-1-benzothiophene-2-carboxylate

For Researchers, Scientists, and Drug Development Professionals

Introduction: A Key Building Block in Modern Chemistry

Methyl 5-(trifluoromethyl)-1-benzothiophene-2-carboxylate (CAS No. 146137-92-0) is a highly functionalized aromatic heterocyclic compound of significant interest in medicinal chemistry and materials science.^[1] Its structure, featuring a benzothiophene core, a trifluoromethyl group, and a methyl ester, provides a unique combination of properties that make it a valuable intermediate in the synthesis of complex molecules.^{[1][2]}

The benzothiophene scaffold is a well-established pharmacophore present in a variety of bioactive compounds, exhibiting a broad range of activities including anti-inflammatory, antimicrobial, and anticancer effects.^{[3][4]} The addition of a trifluoromethyl (-CF₃) group is a common strategy in drug design to enhance metabolic stability, lipophilicity, and binding affinity to biological targets.^{[1][5]} Consequently, this molecule serves as a critical starting material for the development of novel pharmaceuticals and agrochemicals.^{[1][2]} This guide provides a

comprehensive overview of its material safety, physicochemical properties, a representative synthetic protocol, and its applications, grounded in established scientific principles.

Chapter 1: Material Safety & Handling (MSDS Core)

While a specific, manufacturer-issued Material Safety Data Sheet (MSDS) is not publicly indexed, a robust safety profile can be constructed from available data and established principles for handling similar chemical entities. This compound is classified as an irritant.

1.1 Hazard Identification

- GHS Classification:
 - Skin Irritation (Category 2), H315: Causes skin irritation.
 - Eye Irritation (Category 2), H319: Causes serious eye irritation.
 - Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System, H335: May cause respiratory irritation.
- Signal Word: Warning
- Pictogram:
 - GHS07: Exclamation Mark

1.2 First-Aid Measures

- General Advice: In case of exposure, immediately consult a physician and show this safety information.
- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[\[6\]](#)[\[7\]](#)
- In Case of Skin Contact: Immediately wash off with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[\[6\]](#)[\[7\]](#)[\[8\]](#) If skin irritation persists, consult a physician.

- In Case of Eye Contact: Rinse cautiously with water for several minutes.[7] Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Immediately call a poison center or doctor.[6][8]
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[6][7]

1.3 Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[8][9] Use media appropriate for the surrounding fire.[7]
- Specific Hazards Arising from the Chemical: Combustion may produce toxic fumes of carbon dioxide, carbon monoxide, sulfur oxides, and hydrogen fluoride.[7]
- Advice for Firefighters: Wear a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[6][7][8]

1.4 Accidental Release Measures

- Personal Precautions: Use personal protective equipment.[8][9] Avoid dust formation. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Evacuate personnel to safe areas.[8][9]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[8]
- Methods for Cleaning Up: Sweep up the material carefully to avoid generating dust and place it in a suitable, closed container for disposal.[10] Use a wet-brushing technique or a HEPA-filtered vacuum for cleaning. Clean the affected area thoroughly with soap and water.

1.5 Handling and Storage

- Safe Handling: Avoid contact with skin and eyes.[11] Avoid formation of dust and aerosols.[9] Work in a well-ventilated area, preferably inside a chemical fume hood.[10][11]

- Storage Conditions: Store in a cool, dry, and well-ventilated place.[\[1\]](#) Keep the container tightly closed. The recommended storage temperature is between 0-8°C.[\[1\]](#) Store away from incompatible materials such as strong oxidizing agents.

Chapter 2: Physicochemical & Spectroscopic Data

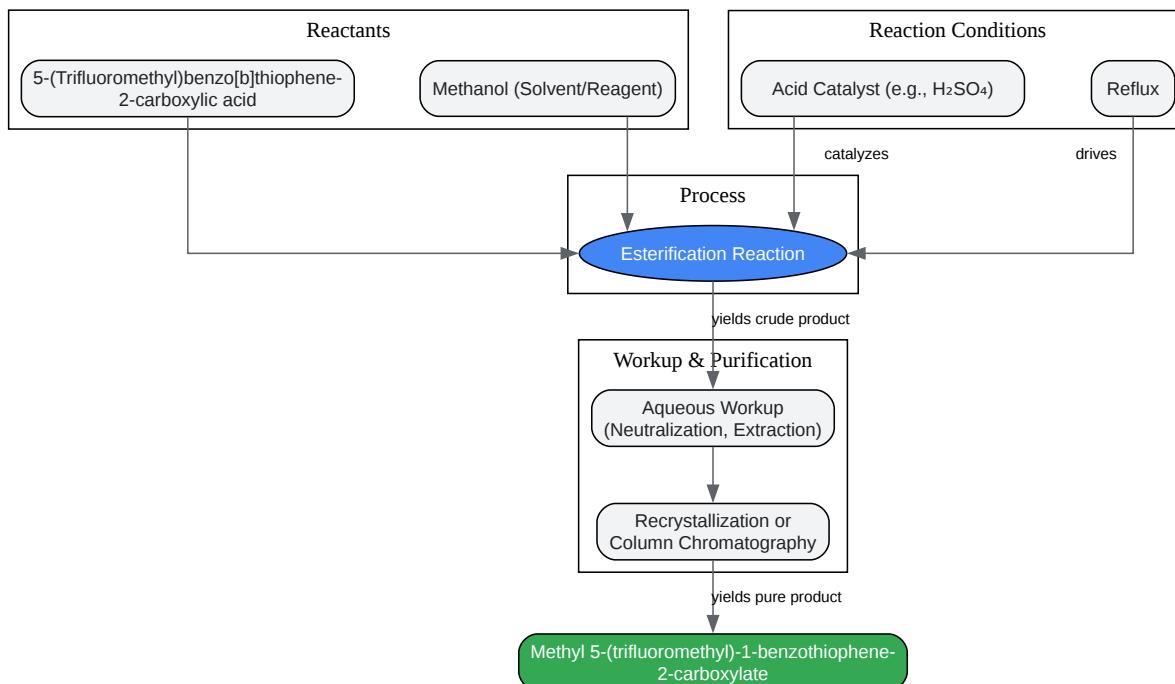
Quantitative data for **Methyl 5-(trifluoromethyl)-1-benzothiophene-2-carboxylate** is summarized below.

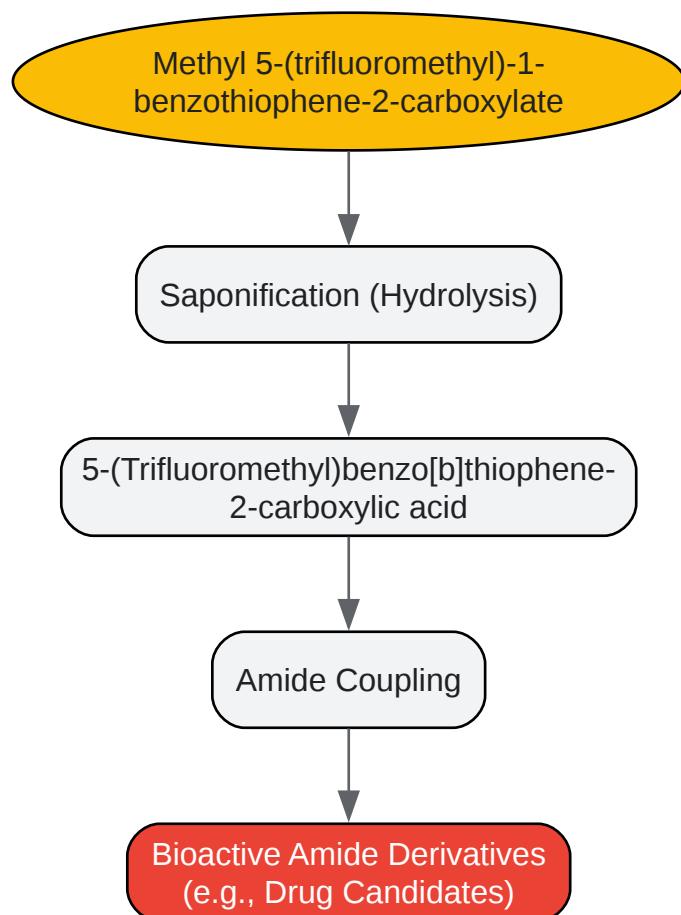
Property	Value	Source
CAS Number	146137-92-0	[1] [2]
Molecular Formula	C ₁₁ H ₇ F ₃ O ₂ S	[1]
Molecular Weight	260.23 g/mol	[1]
Appearance	White to yellow solid	[1]
Melting Point	123-124 °C	
Boiling Point	312.4 ± 37.0 °C (Predicted)	
Density	1.410 ± 0.06 g/cm ³ (Predicted)	
IUPAC Name	methyl 5-(trifluoromethyl)-1-benzothiophene-2-carboxylate	[2]
SMILES	COC(=O)C1=CC2=C(S1)C=C C(=C2)C(F)(F)F	[2]
InChI Key	JWHOOGTDVUZFYNO-UHFFFAOYSA-N	[2]

Chapter 3: Synthesis & Experimental Workflow

The most direct and common synthesis of **Methyl 5-(trifluoromethyl)-1-benzothiophene-2-carboxylate** involves the esterification of its corresponding carboxylic acid precursor, 5-(Trifluoromethyl)benzo[b]thiophene-2-carboxylic acid (CAS 244126-64-5).[\[12\]](#) This transformation is a cornerstone of organic synthesis.

Diagram: Synthesis Workflow



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